

Molecular formula and weight of Bensulfuron-methyl-d6

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Compound of Interest

Compound Name: Bensulfuron-methyl-d6

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An In-depth Technical Guide to Bensulfuron-methyl-d6

This technical guide provides a comprehensive overview of **Bensulfuron-methyl-d6**, a deuterated analog of the herbicide Bensulfuron-methyl. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize isotopically labeled compounds. This document details its physicochemical properties, mechanism of action, synthesis, and application in experimental protocols.

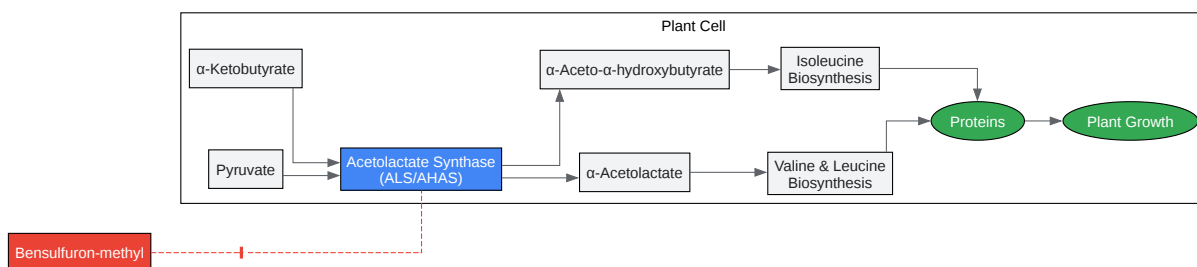
Physicochemical Properties

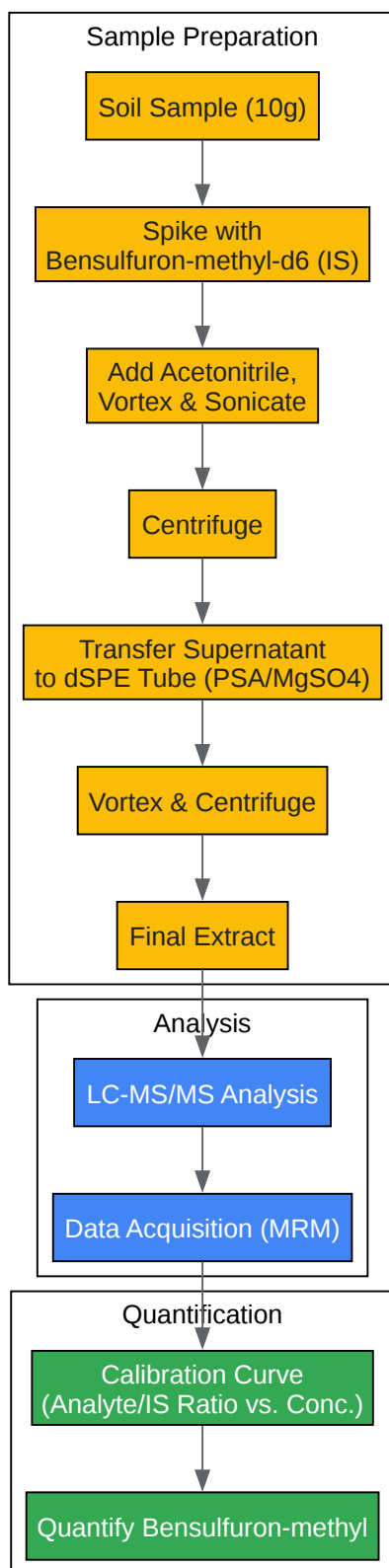
Bensulfuron-methyl-d6 is primarily utilized as an internal standard for the quantitative analysis of Bensulfuron-methyl in various matrices using techniques such as liquid chromatography-mass spectrometry (LC-MS).^{[1][2][3]} Its properties are summarized below.

Property	Value	References
Molecular Formula	C ₁₆ H ₁₂ D ₆ N ₄ O ₇ S	[2][3][4]
Molecular Weight	416.44 g/mol	[2][3]
Exact Mass	416.127 Da	[1][5][6]
CAS Number	1309928-44-6	[1][2][3][4][5]
Unlabeled CAS Number	83055-99-6	[2][3][5]
Chemical Name	methyl 2-[[4,6-bis(trideuteriomethoxy)pyrimidin-2-yl]carbamoylsulfamoylmethyl]benzoate	[5][6]
Synonyms	Bensulfuron-methyl D6 (Pyrimidine Dimethoxy D3)	[5][6]
Appearance	Solid	[1]

Mechanism of Action and Application

Bensulfuron-methyl-d6 serves as an ideal internal standard for the quantification of Bensulfuron-methyl due to its similar chemical and physical properties but distinct mass. The non-deuterated compound, Bensulfuron-methyl, is a selective pre- and post-emergence herbicide widely used in agriculture.[2][3] Its herbicidal activity stems from the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[7] This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.[7] By inhibiting ALS, Bensulfuron-methyl disrupts protein synthesis and cell division, ultimately leading to plant death.[7]





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